

1,4-Dinitrosobenzene: A Versatile Reagent in Organic Synthesis

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Compound of Interest

Compound Name: 1,4-Dinitrosobenzene

Cat. No.: B086489

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Introduction

1,4-Dinitrosobenzene is a highly reactive organic compound that serves as a versatile reagent in various organic transformations. Characterized by a benzene ring substituted with two nitroso groups at the para positions, this molecule's unique electronic properties make it a valuable tool for researchers, scientists, and drug development professionals. Its applications range from cycloaddition reactions and the synthesis of nitrogen-containing compounds to its use as a spin trap for detecting and characterizing transient radical species. This document provides detailed application notes and experimental protocols for the synthesis and major applications of **1,4-dinitrosobenzene**.

Synthesis of 1,4-Dinitrosobenzene

A common and effective method for the preparation of **1,4-dinitrosobenzene** involves a multi-step synthesis starting from phenol. This procedure, adapted from established methods, provides a reliable route to the desired product.

Experimental Protocol: Synthesis from Phenol

This synthesis involves three main stages: nitrosation of phenol to p-nitrosophenol, oximation to p-benzoquinone dioxime, and finally, oxidation to **1,4-dinitrosobenzene**.

Materials:

- Phenol
- Sodium nitrite (NaNO_2)
- Sodium hydroxide (NaOH)
- Concentrated sulfuric acid (H_2SO_4)
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
- Sodium hypochlorite solution (NaClO)
- Ice
- Water
- Appropriate glassware and filtration apparatus

Procedure:

Step 1: Preparation of p-Nitrosophenol

- In a flask, dissolve sodium nitrite and sodium hydroxide in water.
- Add phenol to the solution and stir until it dissolves, forming a mixed solution of sodium phenolate and sodium nitrite.
- In a separate beaker, slowly add concentrated sulfuric acid to an ice-water mixture with stirring to prepare a dilute sulfuric acid solution.
- Cool the sulfuric acid solution to 0-5 °C in an ice bath.
- Slowly add the mixed solution of sodium phenolate and sodium nitrite dropwise into the cold sulfuric acid solution while maintaining the temperature between 0-5 °C.
- After the addition is complete, continue stirring the reaction mixture for a specified time.
- Filter the resulting precipitate (p-nitrosophenol) and wash it with cold water. The wet intermediate can be used directly in the next step.

Step 2: Preparation of p-Benzoquinone Dioxime

- Prepare an aqueous solution of hydroxylamine hydrochloride.
- Add the wet p-nitrosophenol from the previous step to the hydroxylamine hydrochloride solution.
- Stir the mixture at a controlled temperature until the reaction is complete.
- Filter the resulting precipitate (p-benzoquinone dioxime) and wash it with water. This wet intermediate can be used in the final step.

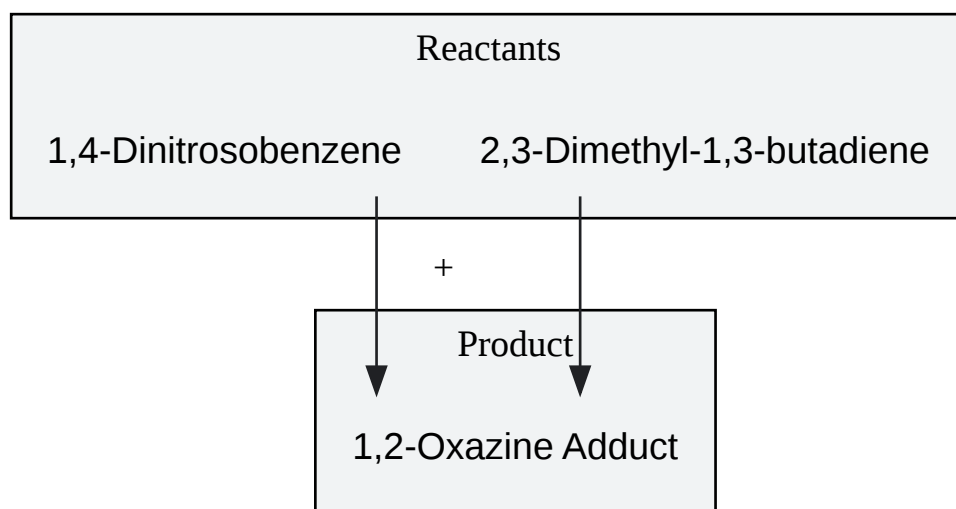
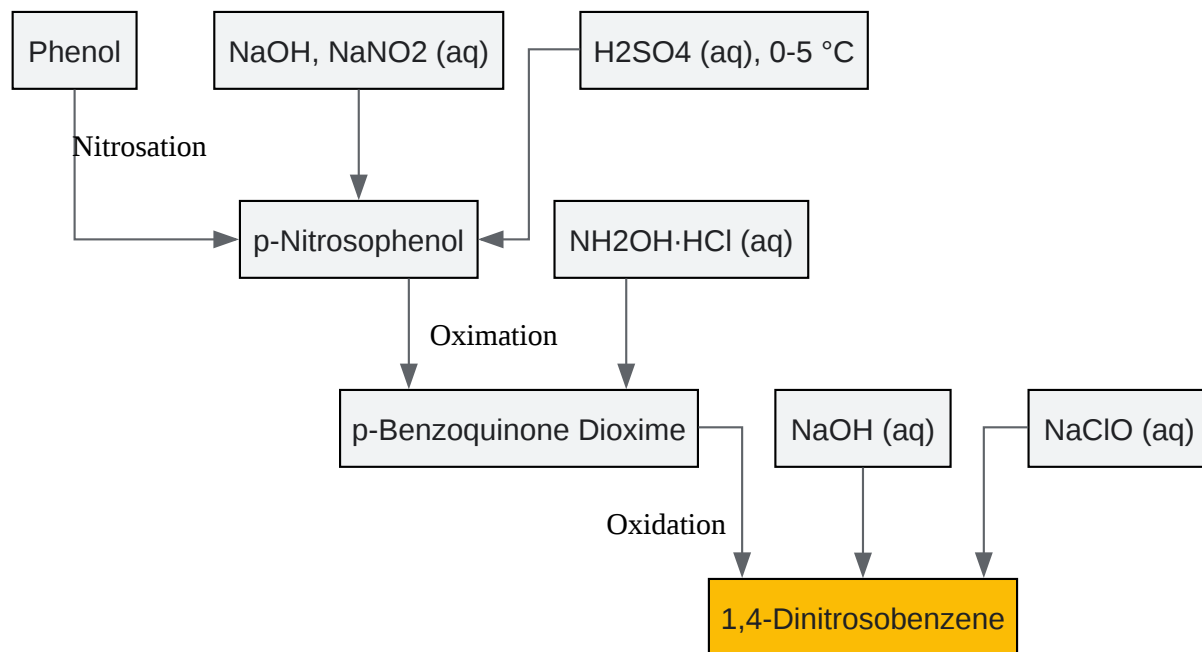
Step 3: Oxidation to **1,4-Dinitrosobenzene**

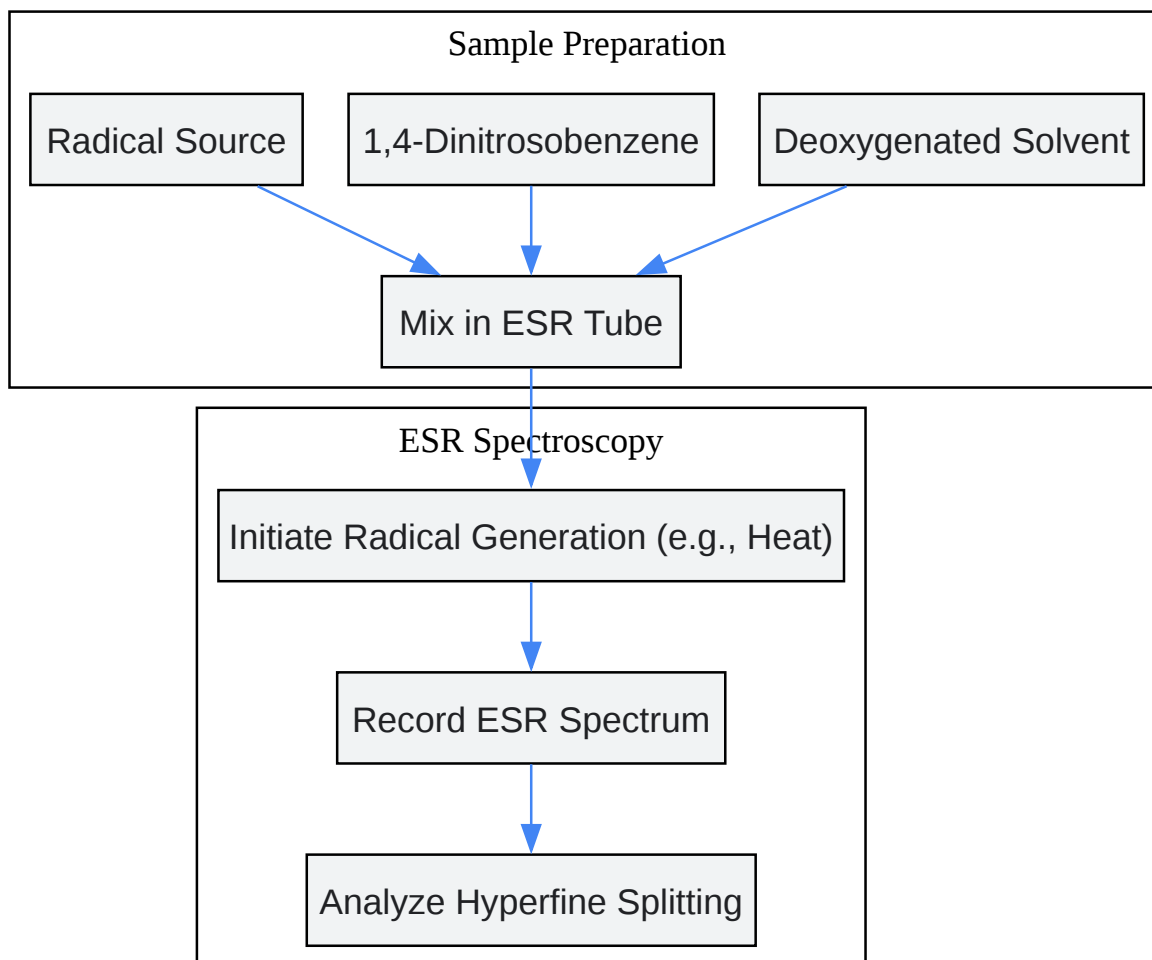
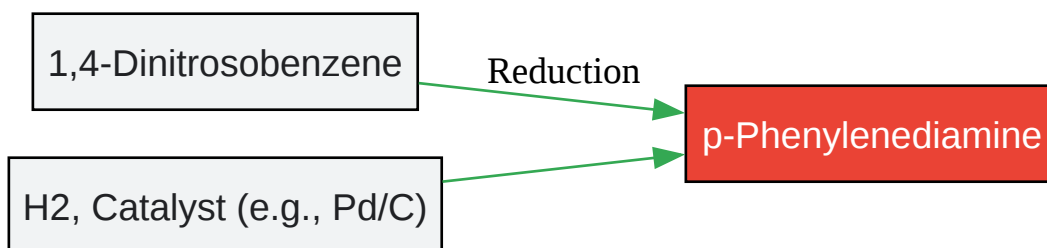
- Dissolve the wet p-benzoquinone dioxime in an aqueous sodium hydroxide solution to form an alkaline solution.
- Slowly add a dilute sodium hypochlorite solution dropwise to the alkaline p-benzoquinone dioxime solution with stirring.
- Continue stirring until the oxidation is complete.
- Filter the resulting brown precipitate, which is **1,4-dinitrosobenzene**.
- Wash the product with water and dry it under vacuum.

Quantitative Data: While specific yields can vary depending on the precise reaction conditions and scale, this multi-step synthesis is known to provide good overall yields of **1,4-dinitrosobenzene**.

Step	Product	Typical Yield Range
1	p-Nitrosophenol	70-80%
2	p-Benzoquinone Dioxime	85-95%
3	1,4-Dinitrosobenzene	80-90%

Logical Workflow for the Synthesis of **1,4-Dinitrosobenzene**





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